

Application Notes and Protocols for Ytterbium-171 Rabi Oscillations

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Compound of Interest

Compound Name: Ytterbium-171

Cat. No.: B1261637

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These application notes provide a detailed overview of the experimental setup and protocols for inducing and observing Rabi oscillations in **Ytterbium-171** ($^{171}\text{Yb}^+$) ions. This information is crucial for researchers in quantum computing, atomic clocks, and fundamental physics, where precise control of quantum states is paramount.

Introduction to Ytterbium-171 Qubits

The **Ytterbium-171** ion is a leading candidate for trapped-ion quantum computing due to its simple hyperfine ground-state structure, which is insensitive to magnetic field fluctuations to the first order.[1][2] The qubit is typically encoded in the two hyperfine "clock" states of the ground electronic state, denoted as $|0\rangle$ and $|1\rangle$. [2] This choice of qubit offers long coherence times and allows for high-fidelity quantum operations.[3][4] Single-qubit gate fidelities exceeding 99.99% have been demonstrated with $^{171}\text{Yb}^+$. [3]

Experimental Apparatus

A typical experimental setup for manipulating $^{171}\text{Yb}^+$ qubits and observing Rabi oscillations consists of an ion trap within an ultra-high vacuum (UHV) chamber, a laser system for cooling, state preparation, and detection, a microwave or radiofrequency (RF) source for driving qubit transitions, and a sensitive fluorescence detection system.

Ion Trap and Vacuum System

A linear radiofrequency (RF) Paul trap is commonly used to confine single or multiple $^{171}\text{Yb}^+$ ions. The trap is housed in a UHV chamber with pressures typically below 10^{-11} Torr to minimize collisions with background gas, which can decohere the qubit.

Laser Systems

A multi-laser system is required for the various stages of the experiment. The key laser wavelengths and their purposes are summarized in the table below.

Laser Wavelength	Purpose	Typical Power
399 nm	Photoionization of neutral Yb, Doppler cooling	~0.2 mW at chamber
369.5 nm	Doppler cooling, State detection (fluorescence)	A few mW
935 nm	Repumping during Doppler cooling	A few mW
355 nm (Raman)	Coherent qubit manipulation (Rabi oscillations)	Variable, tightly focused
556 nm	Alternative cooling transition, Optical clock transition	~1 mW for 400kHz Rabi frequency
578 nm	Clock transition for optical clocks	-

Table 1: Key laser systems for **Ytterbium-171** experiments.

Microwave/RF System

To drive Rabi oscillations between the hyperfine qubit states, a stable microwave or RF source is used. The radiation is typically delivered to the ion via a microwave horn or an antenna integrated into the ion trap structure.

Detection System

State-selective fluorescence is the primary method for reading out the qubit state. A laser at 369.5 nm excites one of the qubit states, which then fluoresces. The emitted photons are collected by a high numerical aperture lens and detected by a photomultiplier tube (PMT) or an electron-multiplying CCD (EMCCD) camera.

Experimental Protocols

The following protocols outline the key steps for preparing a $^{171}\text{Yb}^+$ ion and inducing Rabi oscillations.

Ion Loading and Trapping Protocol

- **Generate Neutral Ytterbium Vapor:** Heat a sample of solid ytterbium in an oven to produce an atomic beam.
- **Isotope-Selective Photoionization:** Use a two-photon ionization process with lasers at 399 nm and 369.5 nm to selectively ionize ^{171}Yb atoms from the atomic beam.[5]
- **Trapping:** The newly created $^{171}\text{Yb}^+$ ion is confined by the RF and static electric fields of the Paul trap.

Laser Cooling Protocol

- **Doppler Cooling:** A 369.5 nm laser, detuned slightly to the red of the $S_{1/2} \rightarrow P_{1/2}$ transition, is used to cool the ion. A 935 nm laser repumps the ion from a metastable D-state back into the cooling cycle.
- **Further Cooling (Optional):** For higher fidelity operations, additional cooling techniques like Raman sideband cooling can be employed to bring the ion to its motional ground state.[6] This reduces motional decoherence effects. Cooling from 15.7 μK to 6.3 μK has been demonstrated to improve the transfer of atoms during Rabi oscillations from approximately 45% to 80% excitation fraction.[7]

Qubit State Preparation Protocol

- **Optical Pumping:** The ion is prepared in the $|0\rangle$ state with high fidelity using optical pumping techniques. This involves using a polarized laser beam to selectively excite and depopulate

one of the hyperfine ground states until the entire population accumulates in the desired $|0\rangle$ state.^[2]

Rabi Oscillation Protocol

- **Coherent Driving:** Apply a resonant microwave field or a pair of off-resonant Raman laser beams to coherently drive the transition between the $|0\rangle$ and $|1\rangle$ qubit states. The duration of this pulse, τ , is varied.
- **State Detection:** After the driving pulse, the state of the qubit is measured using state-selective fluorescence. A 369.5 nm laser is applied, and the presence or absence of scattered photons indicates whether the ion is in the "bright" or "dark" state, respectively.
- **Repeat and Average:** The experiment is repeated many times for each pulse duration τ to build up statistics and determine the probability of finding the ion in the $|1\rangle$ state.
- **Plotting the Oscillation:** The probability of being in the $|1\rangle$ state is plotted as a function of the pulse duration τ . This will result in an oscillatory curve, known as the Rabi oscillation. The frequency of this oscillation, the Rabi frequency, is proportional to the strength of the driving field.

Data Presentation

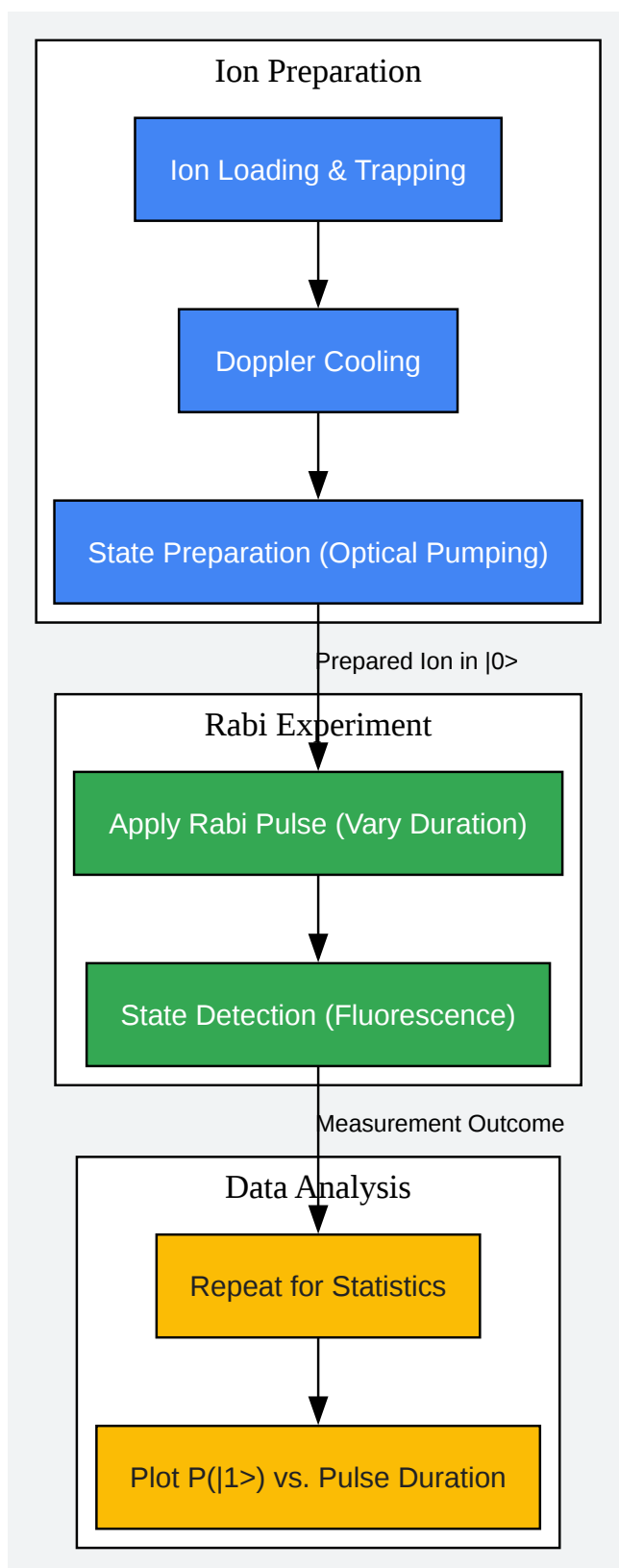
The following table summarizes typical quantitative data for a $^{171}\text{Yb}^+$ Rabi oscillation experiment.

Parameter	Symbol	Typical Value	Reference
Qubit Frequency	$\omega_0/2\pi$	12.642812 GHz	-
Rabi Frequency (Microwave)	$\Omega/2\pi$	kHz - MHz	[5]
Rabi Frequency (Raman)	$\Omega/2\pi$	~275 kHz	[8]
Pulse Duration for π -pulse	τ_π	~5 μ s (Raman)	[9]
Qubit Coherence Time	T_2	> 1 s	[1]
State Preparation and Measurement Fidelity	> 99%	[4]	
Single Qubit Gate Fidelity	> 99.99%	[3]	
Ion Temperature (after Doppler cooling)	T	a few mK	[10]
Ion Temperature (after sideband cooling)	T	~6.3 μ K	[7]

Table 2: Typical experimental parameters for $^{171}\text{Yb}^+$ Rabi oscillations.

Visualizations

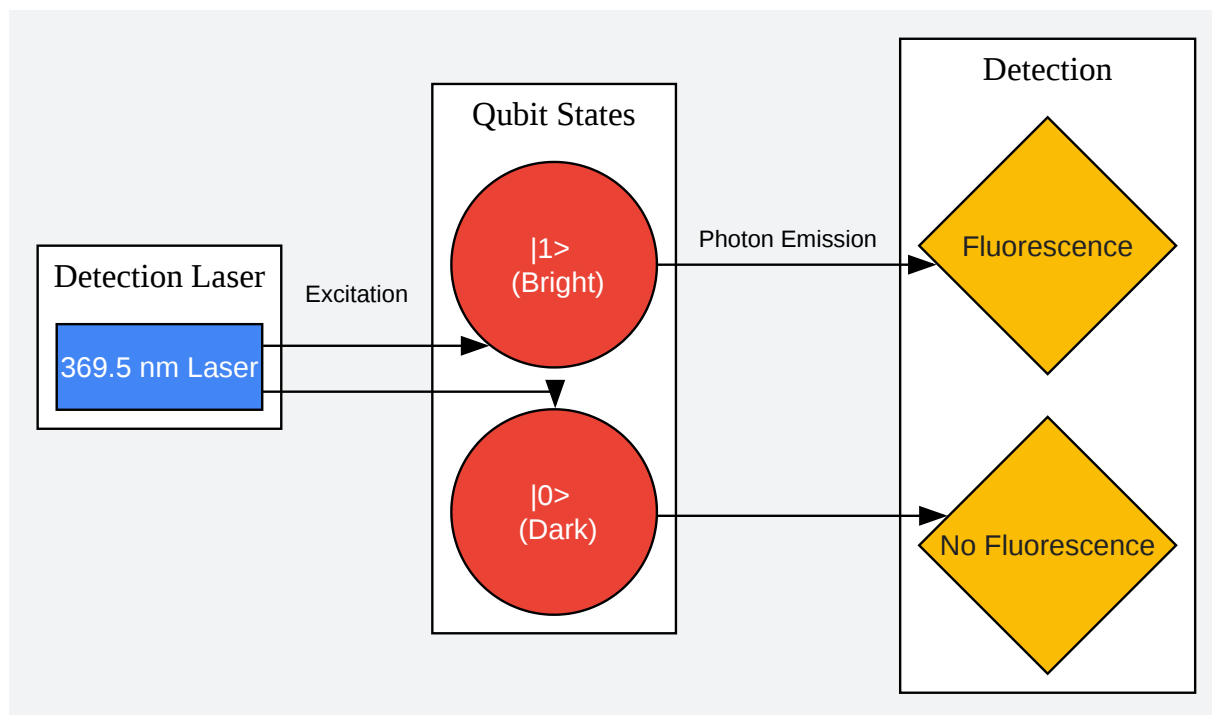
Experimental Workflow



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Caption: Workflow for a **Ytterbium-171** Rabi oscillation experiment.

Signaling Pathway for State Detection



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Caption: State-dependent fluorescence detection scheme for a $^{171}\text{Yb}^+$ qubit.

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